

Application Notes and Protocols for Furaltadone

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Furaltadone*
CAS No.: 139-91-3; 2818-22-6; 3759-92-0
Cat. No.: B15582989

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Introduction

Furaltadone is a synthetic nitrofurantoin antibiotic primarily utilized in research for its broad-spectrum antibacterial properties against both Gram-positive and Gram-negative bacteria.[1] It has been notably studied for its effectiveness in treating coccidiosis and intestinal Salmonella infections.[2][3][4] The mechanism of action involves the inhibition of bacterial protein synthesis.[1][5] Due to its chemical properties, proper preparation of stock solutions is critical for ensuring experimental reproducibility and efficacy. These protocols provide detailed instructions for the preparation, storage, and safe handling of **Furaltadone** stock solutions for research applications.

Safety and Handling Precautions

Furaltadone hydrochloride is classified as a hazardous substance and requires careful handling to minimize exposure.

- Hazard Identification: The compound is harmful if swallowed (H302), causes skin irritation (H315), leads to serious eye irritation (H319), and may cause respiratory irritation (H335).[6]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles or a face shield when handling the solid compound and its solutions.[6][7]
- Ventilation: Handle **Furaltadone** powder and prepare solutions in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[6][8]
- Exposure Response:
 - If on skin: Wash the affected area thoroughly with soap and water.[6]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[6]
 - If inhaled: Move the individual to fresh air and keep them in a position comfortable for breathing.[6]
 - If swallowed: Rinse the mouth and seek medical attention.[6][8]
- Disposal: All waste materials must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.[7]

Data Presentation

The following tables summarize the key quantitative data for the preparation of **Furaltadone** stock solutions.

Table 1: Solubility of **Furaltadone** Hydrochloride

Solvent	Solubility	Notes	Citations
DMSO	16.67 mg/mL (46.2 mM)	Sonication or gentle warming is recommended to aid dissolution.	[2] [3] [9]
Water (H ₂ O)	66 mg/mL (182.95 mM)	Sonication is recommended. Solubility may vary.	[2]
Ethanol	< 1 mg/mL	Considered insoluble or only slightly soluble.	[2]
In Vivo Formulation 1	≥ 1.67 mg/mL (4.63 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.	[4] [9]
In Vivo Formulation 2	≥ 1.67 mg/mL (4.63 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline).	[4] [9]

Table 2: Storage and Stability of **Furaltadone**

Form	Storage Temperature	Duration	Notes	Citations
Solid Powder	-20°C	3 years	Store in a tightly sealed container.	[2]
Stock Solution in Solvent	-80°C	6 months to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Store sealed, away from moisture and light.	[2][4]
Stock Solution in Solvent	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Store sealed, away from moisture and light.	[4][10]

Experimental Protocols

Protocol 1: Preparation of **Furaltadone** Stock Solution in DMSO (for in vitro use)

This protocol describes the preparation of a 10 mg/mL **Furaltadone** stock solution in DMSO.

1. Materials and Equipment

- **Furaltadone** hydrochloride (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper or boat

- Sterile microcentrifuge tubes or cryovials for aliquoting
- Vortex mixer
- Sonicator bath (optional)
- Personal Protective Equipment (PPE)

2. Procedure

- Preparation: Don all required PPE and perform all manipulations within a chemical fume hood.
- Weighing: Tare the analytical balance with a clean weighing boat. Carefully weigh the desired amount of **Furaltadone** hydrochloride powder. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of the powder.
- Dissolution: Transfer the weighed powder into an appropriately sized sterile tube. Using a micropipette, add the calculated volume of DMSO to achieve the final concentration of 10 mg/mL (e.g., add 1 mL of DMSO to 10 mg of powder).
- Mixing: Cap the tube securely and vortex thoroughly until the solid is completely dissolved. The solution should be clear and yellow.
- Aiding Dissolution (if necessary): If the compound does not dissolve completely, sonicate the solution in a water bath for 10-15 minutes.^{[2][3]} Gentle warming can also be applied.^[11]
- Aliquoting and Storage: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile cryovials to prevent degradation from repeated freeze-thaw cycles.^[4]
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[2][4]} Ensure containers are tightly sealed and protected from light.^{[4][9]}

Protocol 2: Preparation of **Furaltadone** Formulation (for in vivo use)

This protocol provides an example of preparing a **Furaltadone** formulation for animal studies using a co-solvent system.

1. Materials and Equipment

- **Furaltadone** hydrochloride stock solution in DMSO (e.g., 16.7 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile conical tubes
- Micropipettes and sterile tips
- Vortex mixer

2. Procedure

- Preparation: Perform all steps under sterile conditions in a laminar flow hood.
- Solvent Combination: To prepare 1 mL of a final solution, add the solvents sequentially as follows. Ensure the solution is clear after each addition before proceeding to the next step.[\[2\]](#)
 - Add 100 µL of a 16.7 mg/mL **Furaltadone** DMSO stock solution to a sterile tube.
 - Add 400 µL of PEG300 and mix thoroughly by vortexing.
 - Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
 - Add 450 µL of sterile saline to reach the final volume of 1 mL.
- Final Mixing: Vortex the final solution extensively to ensure it is clear and uniformly mixed. This formulation yields a **Furaltadone** concentration of 1.67 mg/mL.
- Usage: It is highly recommended to prepare this working solution immediately before use.[\[2\]](#) Do not store this final formulation for extended periods.

Mandatory Visualization

The following diagram illustrates the general workflow for preparing a **Furaltadone** stock solution for research purposes.



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Caption: Workflow for **Furaltadone** stock solution preparation.

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